

2-Amino-4-methoxybenzamide molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-4-methoxybenzamide

Cat. No.: B112565

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An in-depth analysis of **2-Amino-4-methoxybenzamide** reveals its fundamental chemical properties. This technical guide provides researchers, scientists, and drug development professionals with core data on its molecular formula and weight.

Physicochemical Data Summary

The essential quantitative data for **2-Amino-4-methoxybenzamide** is presented below. This information is critical for experimental design, stoichiometric calculations, and analytical characterization.

Parameter	Value	Reference
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[1][2][3]
Molecular Weight	166.18 g/mol	[2]
Exact Mass	166.074 g/mol	[1]

Compound Identification

The relationship between the compound's name and its primary molecular identifiers is illustrated in the following diagram. This visualization clarifies the direct correlation between the chemical name, its elemental composition (formula), and its calculated mass (molecular weight).

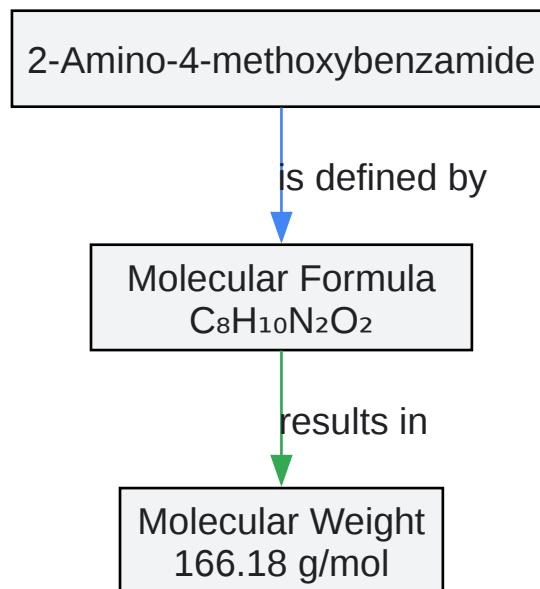
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Figure 1. Structure-Property Relationship

Experimental Protocols

This document serves as a foundational guide. Detailed experimental protocols for techniques such as mass spectrometry or elemental analysis, which are used to confirm molecular weight and formula, would be specific to the instrumentation and methodologies employed in a given laboratory. Researchers should refer to standard analytical chemistry texts and instrument manuals for detailed procedures.

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References

- 1. molbase.com [molbase.com]
- 2. labshake.com [labshake.com]
- 3. 2-Amino-4-methoxybenzamide | C8H10N2O2 | CID 14023002 - PubChem [pubchem.ncbi.nlm.nih.gov]

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